

insulin degludec three-times weekly dosing efficacy

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Compound Focus: Insulin Degludec

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Efficacy and Safety Profile of Dosing Regimens

The table below summarizes key outcomes from clinical trials that compared the three-times-weekly regimen with the established once-daily regimen of **insulin degludec** and a common active control, insulin glargine.

Trial Phase	Regimen	HbA1c Reduction	Fasting Plasma Glucose	Hypoglycemia Risk	Conclusion
Phase 2 [1]	Degludec (3x/week)	Similar to glargine	Similar to glargine	No significant difference vs. glargine	Promising initial results
Phase 3 (BEGIN: EASY AM/PM) [2]	Degludec (3x/week)	Inferior to glargine (-0.9% to -1.1% vs -1.3% to -1.4%)	Waning control on days 2 & 3 post-injection	2-3x higher in first 24 hrs post-injection vs subsequent 24 hrs	Unfavorable risk-benefit; regimen not recommended

Trial Phase	Regimen	HbA1c Reduction	Fasting Plasma Glucose	Hypoglycemia Risk	Conclusion
Phase 3 (Pooled Analysis) [1] [3]	Degludec (Once Daily)	Non-inferior to glargine	Significantly lower than glargine	Lower risk of overall and nocturnal hypoglycemia vs glargine	Favorable profile; recommended regimen

Experimental Protocols and Key Findings

To support troubleshooting and analysis in a research setting, here are the methodologies and core findings from the pivotal trials.

- **Phase 2 Trial Protocol (16-week)**

- **Design:** Open-label, randomized, parallel-group, treat-to-target [1].
- **Patients:** Type 2 diabetes, insulin-naïve [1].
- **Intervention:** **Insulin degludec** administered three times per week versus once-daily insulin glargine [1].
- **Titration:** Doses were titrated to a fasting plasma glucose target [1].
- **Key Finding:** This initial proof-of-concept study showed similar efficacy and safety between the three-times-weekly and daily regimens, justifying further investigation in larger Phase 3 trials [1].

- **Phase 3 Trial Protocols (BEGIN: EASY AM & PM)**

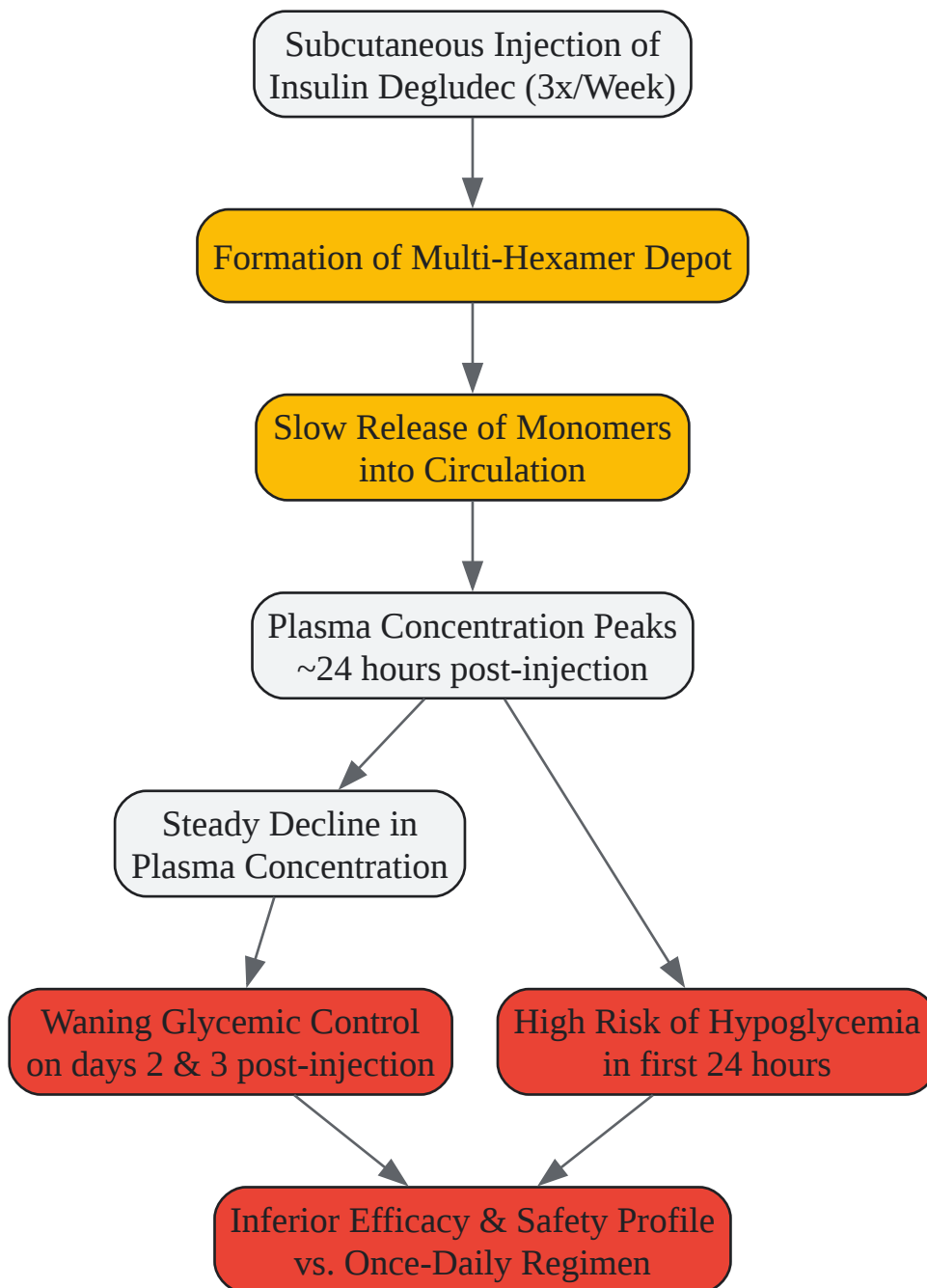
- **Design:** Two international, 26-week, open-label, non-inferiority trials [2].
- **Patients:** 927 total participants with type 2 diabetes, insulin-naïve, with a mean baseline HbA1c of ~8.3%. Patients continued metformin with or without DPP-4 inhibitors [2].
- **Intervention:** **Insulin degludec** injected before breakfast (AM trial) or with the evening meal (PM trial) on Monday, Wednesday, and Friday, compared against once-daily insulin glargine [2].
- **Titration:** Weekly titration to a pre-breakfast plasma glucose target of 3.9 to <5.0 mmol/L [2].
- **Primary Outcome:** Change in HbA1c from baseline [2].
- **Key Findings:**
 - **Waning Efficacy:** Self-monitored blood glucose levels showed a progressive rise on the second and third mornings after a three-times-weekly degludec injection, indicating the

drug's effect did not last adequately [2].

- **Peak Hypoglycemia Risk:** The number of confirmed hypoglycemic events was 2 to 3 times higher in the first 24 hours after a three-times-weekly injection compared to the subsequent 24-hour period, suggesting unsteady plasma concentrations [2].

Mechanism and Rationale for Trial Discontinuation

The following diagram illustrates the pharmacokinetic challenge identified in the Phase 3 trials that led to the failure of the three-times-weekly regimen.



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Frequently Asked Questions (FAQs)

Q: Why was the three-times-weekly regimen pursued after Phase 2 trials? **A:** The unique pharmacokinetics of **insulin degludec**, with its half-life of over 24 hours and duration of action exceeding 42

hours, created a compelling physiological rationale for testing less frequent dosing to improve patient convenience [4] [2]. The positive Phase 2 results warranted further validation in larger Phase 3 studies [1].

Q: What is the official recommendation for insulin degludec dosing? A: Based on the full body of evidence, the manufacturer and clinical investigators concluded that the risk-to-benefit ratio does not support three-times-weekly dosing. **Insulin degludec** is approved and recommended for **once-daily administration only** [5] [2] [6]. The once-daily regimen has demonstrated a superior and more stable pharmacological profile, with a lower risk of hypoglycemia compared to other basal insulins like glargine [1] [3].

Q: Does the failure of this regimen reflect poorly on insulin degludec itself? A: No. The conclusion of the research was that **insulin degludec** is a highly effective basal insulin, but it is **meant to be used daily** [2]. The once-daily formulation remains a cornerstone treatment due to its ultra-long, stable action and safety profile [1] [7].

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References

1. , The New Generation Basal Insulin or Just another... Degludec Insulin [pmc.ncbi.nlm.nih.gov]
2. Triweekly Insulin a Bad Idea; Stick With Daily Degludec Dose [medscape.com]
3. , a Novel Ultra-Long-Acting Basal Insulin versus... Degludec Insulin [pmc.ncbi.nlm.nih.gov]
4. sciencedirect.com/topics/ biochemistry -genetics-and-molecular-biology... [sciencedirect.com]
5. Guide + Max Insulin , Adjustments - Drugs.com Degludec Dosage Dose [drugs.com]
6. : Package Insert / Prescribing Information Insulin Degludec [drugs.com]
7. - Wikipedia Insulin degludec [en.wikipedia.org]

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